

# Hazard Summary for Tetrafluorostannane (CAS 7783-62-2)

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## Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

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Hazard Category	Hazard Assessment / Level	Key Notes
Mutagenicity	High [1]	Can cause permanent changes to genetic material.
Skin Irritation	Very High [1]	High potential to cause severe skin irritation.
Acute Toxicity	Medium [1]	Moderate risk from a single, high-dose exposure.
Carcinogenicity	Insufficient Data [1]	Cannot be classified due to lack of studies.
Developmental Toxicity	Insufficient Data [1]	Cannot be classified due to lack of studies.
Reproductive Toxicity	Insufficient Data [1]	Cannot be classified due to lack of studies.
Aquatic Toxicity	Insufficient Data [1]	Environmental impact is not well-studied.

## Experimental & Handling Guidance

A detailed, compound-specific experimental protocol for **tetrafluorostannane** is not available in the search results. However, the identified hazards imply that rigorous safety measures are necessary.

## General Safety Principles

Given the **very high potential for skin irritation** and **high mutagenicity**, the following general precautions for hazardous chemicals are critically important [1]:

- **Engineering Controls:** Use only within a certified fume hood or glove box to prevent inhalation and skin contact.
- **Personal Protective Equipment (PPE):**
  - Wear appropriate **impermeable gloves** (e.g., nitrile or butyl rubber) and a lab coat.
  - Use **chemical splash goggles** to protect eyes.
- **Hygiene:** Wash hands thoroughly after handling, even when gloves are worn.

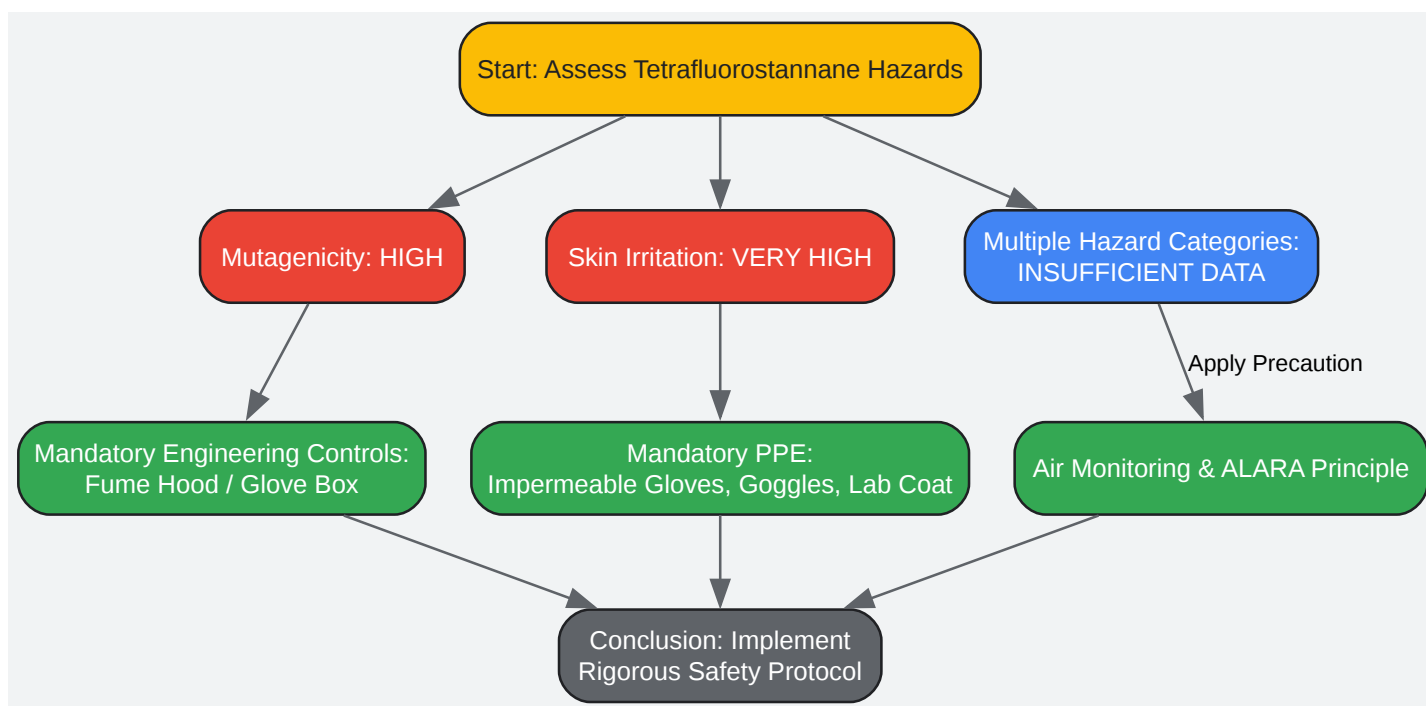
## Air Monitoring & Exposure Limits

No specific Permissible Exposure Limit (PEL) for **tetrafluorostannane** was found. For chemicals without a specific PEL, occupational health experts generally recommend using a more protective exposure limit or applying a performance-based standard [2] [3].

- **Air Monitoring:** Conduct air monitoring to quantify exposure levels, especially if used outside a closed system.
- **Exposure Control:** Adhere to the **ALARA (As Low As Reasonably Achievable)** principle, using engineering and administrative controls to minimize airborne concentrations [3].

## Hazard Assessment Logic

The flowchart below outlines a decision-making process for evaluating and managing the hazards of **tetrafluorostannane** in a research setting.



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## How to Proceed with Limited Data

The significant data gaps for **tetrafluorostannane** mean you should take extra steps to ensure safety:

- **Consult Multiple Sources:** Search for Safety Data Sheets (SDS) from different chemical suppliers and check other regulatory databases.
- **Apply Analogous Data:** Consider hazards of structurally similar compounds (like other metal fluorides) to infer potential risks, with caution.
- **Laboratory Testing:** For critical safety assessments, specific toxicological testing may be necessary.

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## References

1. Tetrafluorostannane - SAS [sas.cmdm.tw]

2. Permissible Exposure Limits - Annotated Tables | Occupational ... Safety [osha.gov]

3. The MSDS HyperGlossary: PEL and TWA [ilpi.com]

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